

1,3-Diiodo-5-nitrobenzene material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Diiodo-5-nitrobenzene

Cat. No.: B1340216

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An In-depth Technical Guide to the Material Safety Data Sheet for **1,3-Diiodo-5-nitrobenzene**

Authored by a Senior Application Scientist

This document provides a comprehensive technical guide to the safe handling, storage, and emergency response procedures for **1,3-Diiodo-5-nitrobenzene** (CAS No: 57830-60-1). Designed for researchers, chemists, and professionals in drug development, this guide moves beyond a standard Material Safety Data Sheet (MSDS) to offer deeper insights into the causality behind safety protocols, ensuring a proactive and informed approach to laboratory safety.

Chemical Identification and Core Properties

1,3-Diiodo-5-nitrobenzene is a halogenated nitroaromatic compound. Its structure, featuring two iodine atoms and a nitro group on a benzene ring, dictates its reactivity and toxicological profile.^{[1][2]} The electron-withdrawing nature of the nitro group and the presence of heavy iodine atoms contribute to its classification as a hazardous substance.

Property	Value	Source
IUPAC Name	1,3-diiodo-5-nitrobenzene	PubChem[1]
CAS Number	57830-60-1	Sigma-Aldrich
Molecular Formula	C ₆ H ₃ I ₂ NO ₂	PubChem[1]
Molecular Weight	374.90 g/mol	PubChem[1]
Appearance	Light-red to Brown Solid	Sigma-Aldrich
Purity	Typically ≥95%	Sigma-Aldrich

Hazard Identification and Toxicological Profile

The primary danger of **1,3-Diiodo-5-nitrobenzene** lies in its acute toxicity through multiple exposure routes and its irritant properties.[1] The Globally Harmonized System (GHS) provides a clear framework for understanding these risks.

GHS Classification Summary

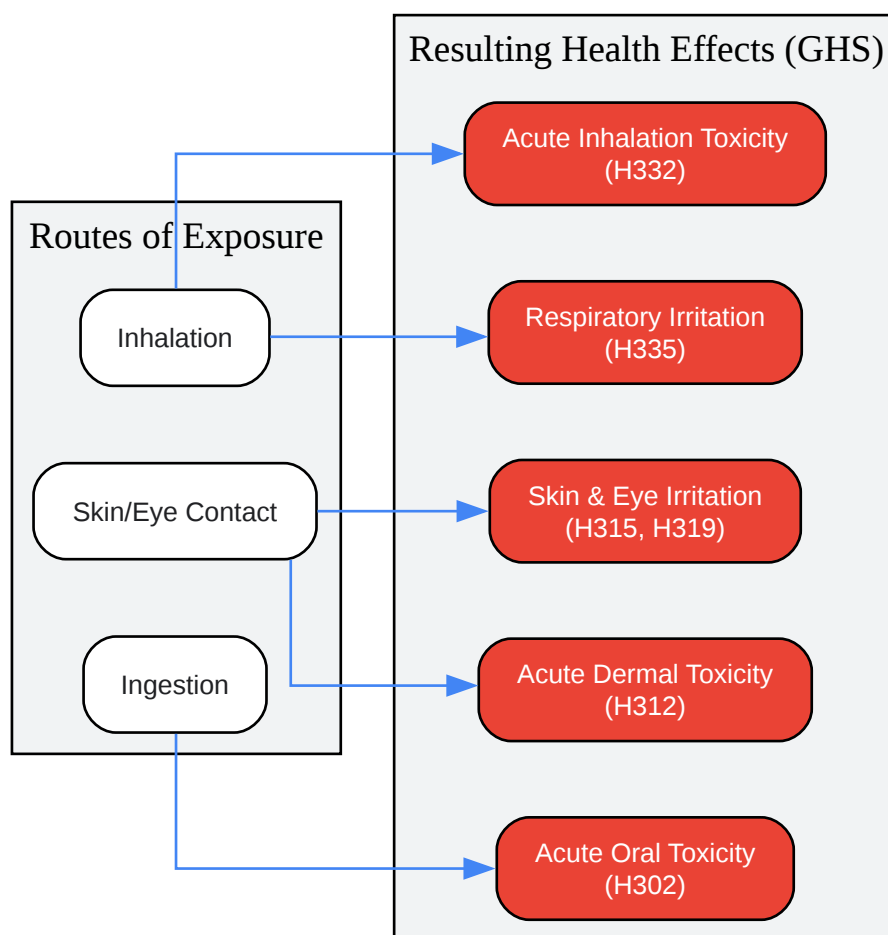
The compound is consistently classified as hazardous under GHS guidelines. The "Warning" signal word indicates a moderate level of hazard.[1]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation

Source: PubChem[1], Sigma-Aldrich

Toxicological Rationale

The toxicity of nitroaromatic compounds is often linked to their ability to be metabolized into reactive intermediates that can cause cellular damage. For instance, nitrobenzene compounds can lead to methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen.[3][4] Symptoms can include dizziness, headache, and cyanosis (bluish skin discoloration).[3][5] While specific data for **1,3-Diiodo-5-nitrobenzene** is limited, this class effect is a critical consideration. The irritant properties are a direct result of the chemical's interaction with epithelial tissues in the eyes, skin, and respiratory tract.



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Caption: Primary exposure routes and associated GHS health hazards.

Emergency Response Protocols

A rapid and correct response in an emergency is critical to minimizing harm.

First-Aid Measures

The immediate goal of first aid is to remove the chemical from the exposed individual and seek prompt medical attention.

- General Advice: First responders should protect themselves from exposure.[\[6\]](#) Present the Safety Data Sheet to the attending physician.[\[6\]](#)[\[7\]](#)
- Inhalation: If inhaled, immediately move the person to fresh air.[\[8\]](#)[\[9\]](#) If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[3\]](#)[\[10\]](#)
- Skin Contact: Remove all contaminated clothing immediately.[\[6\]](#) Wash the affected skin area with plenty of soap and water for at least 15 minutes.[\[3\]](#)[\[8\]](#) If skin irritation persists, consult a physician.[\[8\]](#)[\[9\]](#)
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to rinse under the eyelids.[\[8\]](#)[\[9\]](#) Remove contact lenses if present and easy to do.[\[8\]](#) Seek immediate medical attention from an ophthalmologist.[\[6\]](#)
- Ingestion: If swallowed, rinse the mouth with water.[\[7\]](#)[\[11\]](#) Call a poison control center or doctor immediately.[\[3\]](#) Do not induce vomiting unless directed by medical personnel.[\[3\]](#)

Fire-Fighting Procedures

While the material is combustible, it does not ignite readily.[\[12\]](#)

- Suitable Extinguishing Media: Use a dry chemical powder, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[9\]](#)[\[11\]](#)[\[13\]](#)
- Unsuitable Extinguishing Media: Avoid using a direct water jet, as it may spread the fire.[\[9\]](#)[\[14\]](#)
- Hazardous Combustion Products: During a fire, toxic and corrosive fumes may be generated, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂),

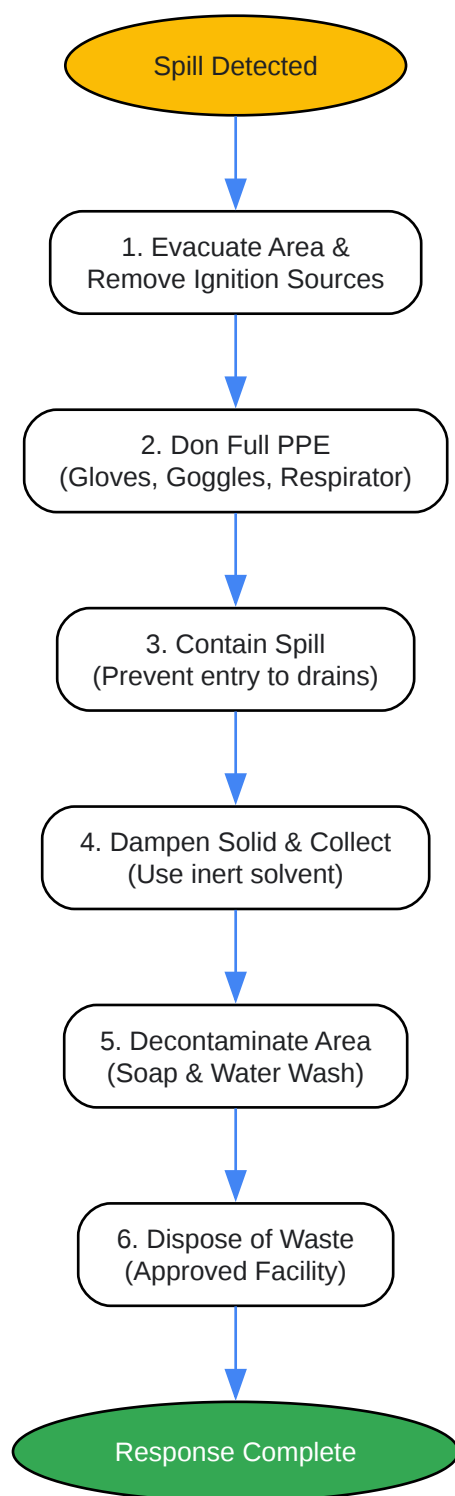
and hydrogen iodide.[11]

- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[8][11]

Accidental Release Measures

The primary objective is to contain the spill, prevent environmental contamination, and ensure the safety of personnel.

- Evacuate & Isolate: Evacuate non-essential personnel from the area. Isolate the spill or leak area immediately.[15]
- Ensure Ventilation: Use only in a well-ventilated area, preferably a chemical fume hood.[8]
- Personal Protection: Wear appropriate PPE as described in Section 4, including a respirator, chemical-resistant gloves, and safety goggles.[9]
- Containment & Cleanup:
 - Do not allow the material to enter drains or waterways.[6][16]
 - For solid spills, avoid creating dust.[9] Moisten the material with an inert solvent like acetone or ethanol to dampen it.[15][17]
 - Carefully sweep or shovel the material into a suitable, labeled container for disposal.[8][13]
 - Wash the spill area thoroughly with soap and water.[15]
- Disposal: Dispose of the waste material and contaminated items through an approved waste disposal plant.[6][8]



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Caption: Step-by-step workflow for responding to an accidental spill.

Laboratory Handling and Exposure Control

Proactive measures are essential to prevent exposure.

Engineering Controls

- Ventilation: Always handle this material in a well-ventilated area.[8] A properly functioning chemical fume hood is mandatory for all procedures involving weighing, transferring, or reacting this compound.[5]
- Safety Stations: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[11]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[9][11] A face shield may be necessary for splash-prone operations.
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) that have been tested according to EN 374 standards.[9][18] Given the "Harmful in contact with skin" classification, glove integrity is paramount. Inspect gloves before use and follow the manufacturer's breakthrough time recommendations.
 - Lab Coat: A flame-retardant lab coat or protective clothing is required to prevent skin contact.[9]
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter (type P2 or better). [9][13] A cartridge change-out schedule is a required part of a respiratory protection program. [19]

Safe Handling and Storage Practices

- Handling: Avoid contact with skin, eyes, and clothing.[8] Do not breathe dust or vapors.[11] Wash hands thoroughly after handling.[8] Do not eat, drink, or smoke in the laboratory.[7][11]

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[8] Store locked up and away from incompatible materials such as strong oxidizing agents and strong bases.[8][11] For optimal quality, store under an inert atmosphere and keep in a dark place.[8]

Physicochemical and Reactivity Data

Understanding the physical properties and chemical stability is crucial for safe experimental design.

Stability and Reactivity

- Reactivity: No specific reactivity data is available, but the compound is expected to be incompatible with strong bases and strong oxidizing agents.[17]
- Chemical Stability: The material is stable under recommended storage conditions (cool, dry, dark, inert atmosphere).[11][20]
- Incompatible Materials: Strong oxidizing agents and strong bases.[8][11]

Disposal Considerations

All chemical waste must be handled in accordance with local, state, and federal regulations. Dispose of this material and its container at an approved hazardous waste treatment facility.[6][8] Do not allow the chemical to be released into the environment.[13]

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- To cite this document: BenchChem. [1,3-Diiodo-5-nitrobenzene material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1340216#1-3-diiodo-5-nitrobenzene-material-safety-data-sheet-msds>]

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